

Personal protective equipment for handling Ethyl 2-chloro-5-methylisonicotinate

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Compound of Interest

Compound Name: Ethyl 2-chloro-5-methylisonicotinate

Cat. No.: B1332965

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Essential Safety and Handling Guide for Ethyl 2-chloro-5-methylisonicotinate

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **Ethyl 2-chloro-5-methylisonicotinate** (CAS No. 850080-86-3). The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-chloro-5-methylisonicotinate is a chemical that requires careful handling due to its potential hazards. Based on data for structurally similar compounds, it is prudent to treat it as harmful if swallowed, and capable of causing skin, eye, and respiratory irritation.^[1] The following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[2][3] Inspect gloves for any signs of degradation or puncture before use. Change gloves every 30-60 minutes or immediately upon contamination.[4]
Eye and Face Protection	Safety goggles and face shield	Use tightly fitting safety goggles that meet ANSI Z87.1 standards.[5][6] A face shield should be worn over safety goggles, especially when there is a risk of splashing.[4][6]
Skin and Body Protection	Laboratory coat and appropriate clothing	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned.[6] Long pants and closed-toe, closed-heel shoes are required. Avoid fabrics like polyester and acrylic.[6] For larger quantities or increased risk of exposure, chemical-resistant coveralls may be necessary.[7]
Respiratory Protection	Respirator	Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[2][3] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[5][6]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **Ethyl 2-chloro-5-methylisonicotinate**.

1. Preparation and Engineering Controls:

- Ensure that a certified chemical fume hood is operational and available for use.[\[2\]](#)[\[3\]](#)
- Verify that safety showers and eyewash stations are accessible and have been recently tested.[\[8\]](#)
- Clear the work area of any unnecessary equipment or chemicals.
- Have spill containment materials, such as absorbent pads or sand, readily available.[\[2\]](#)

2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as specified in Table 1 before entering the designated handling area.

3. Handling the Chemical:

- Conduct all manipulations of **Ethyl 2-chloro-5-methylisonicotinate** within the chemical fume hood.[\[2\]](#)[\[3\]](#)
- Use compatible materials for handling, such as glass or high-density polyethylene.[\[2\]](#)
- Avoid direct contact with the chemical. Use appropriate tools for transfers.
- Keep containers tightly closed when not in use to minimize the release of vapors.[\[3\]](#)
- If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.[\[8\]](#)

4. Storage:

- Store **Ethyl 2-chloro-5-methylisonicotinate** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[\[9\]](#)
- The recommended storage temperature is between 2-8°C, with the container sealed in a dry environment.[\[1\]](#)
- Ensure the storage container is clearly labeled.[\[2\]](#)

5. In Case of a Spill:

- Evacuate the immediate area if the spill is large or if vapors are significant.
- Wearing appropriate PPE, contain the spill using an inert absorbent material like sand or vermiculite.[\[2\]](#)

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. [\[2\]](#)
- Clean the spill area thoroughly.
- Report the spill to the appropriate safety personnel.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Ethyl 2-chloro-5-methylisonicotinate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All disposable materials that have come into contact with **Ethyl 2-chloro-5-methylisonicotinate**, including gloves, absorbent pads, and contaminated labware, must be treated as hazardous waste.

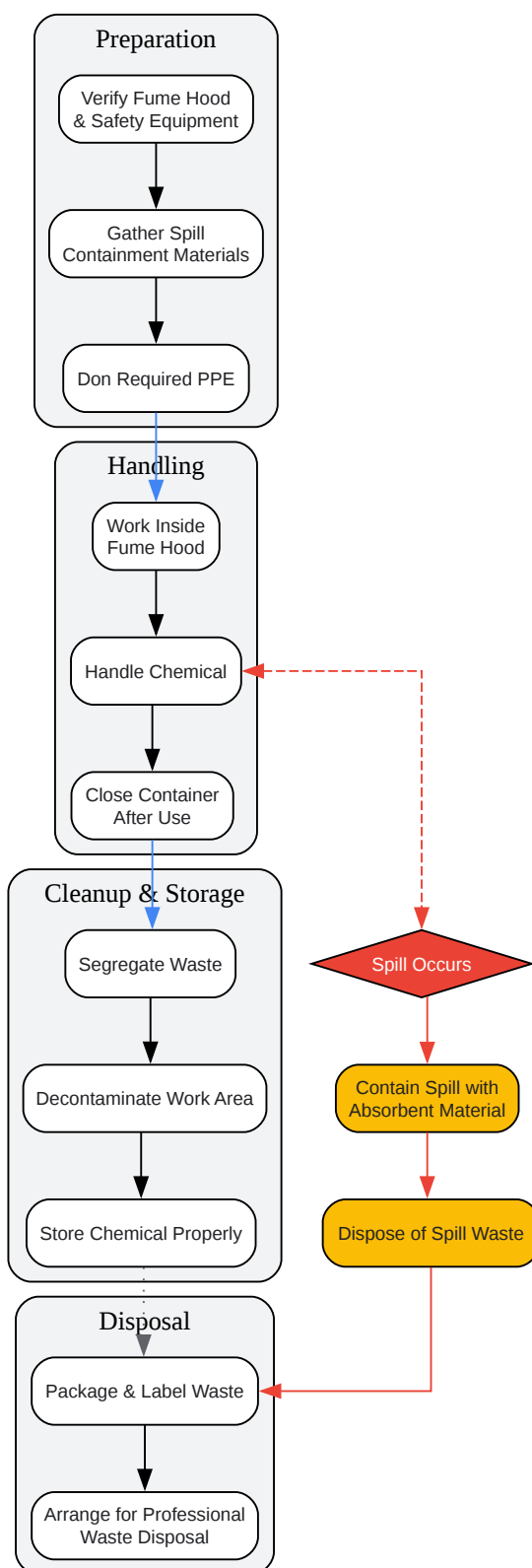
2. Container Management:

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.
- Puncture or otherwise render the empty container unusable to prevent reuse. [\[10\]](#)
- Dispose of the cleaned container in accordance with institutional and local regulations.

3. Waste Disposal:

- Collect all waste materials in a designated, labeled, and sealed hazardous waste container.
- Dispose of the hazardous waste through an approved waste disposal company, following all local, state, and federal regulations. [\[8\]](#)[\[9\]](#) Never pour chemical waste down the drain. [\[2\]](#)

Workflow for Handling Ethyl 2-chloro-5-methylisonicotinate



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Caption: Workflow for the safe handling and disposal of **Ethyl 2-chloro-5-methylisonicotinate**.

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